

Optimizing MS8535 concentration for in vitro assays

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Compound of Interest

Compound Name: MS8535

Cat. No.: B12372420

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Technical Support Center: MS8535

Welcome to the technical support center for **MS8535**. This resource provides detailed information, protocols, and troubleshooting advice to ensure the successful application of **MS8535** in your in vitro research.

Frequently Asked Questions (FAQs)

???+ question "What is the mechanism of action for **MS8535**?"

???+ question "What is the recommended solvent and storage condition for **MS8535**?"

???+ question "What is a good starting concentration range for a cell-based assay?"

???+ question "What are the expected cellular effects of **MS8535** treatment?"

Data Presentation

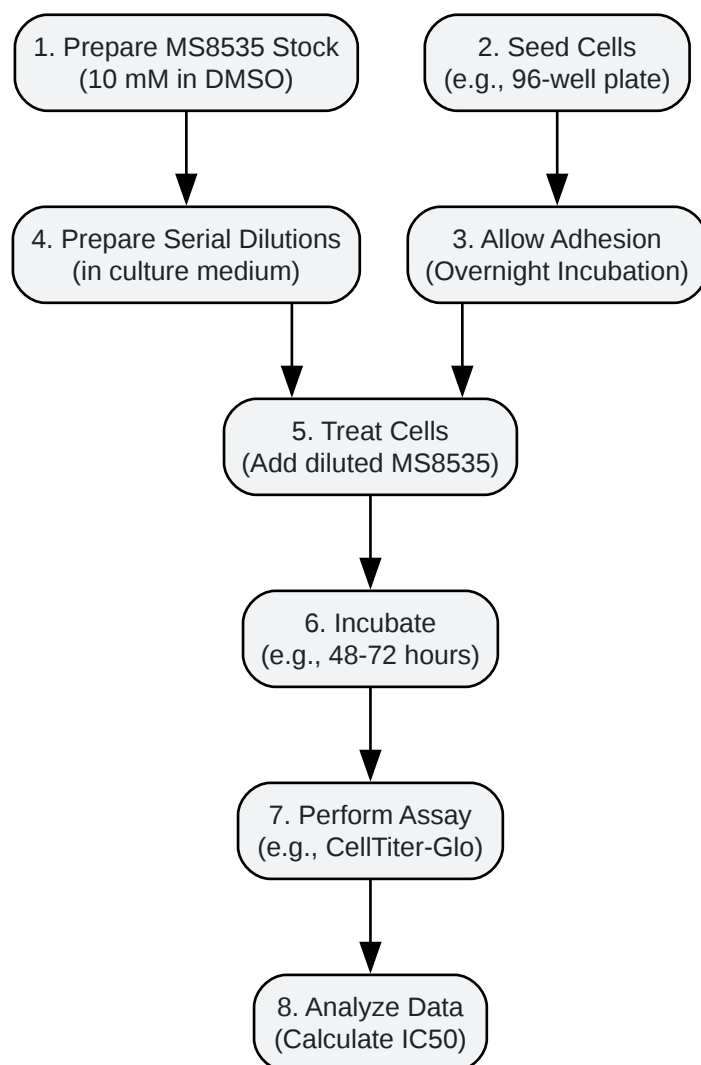
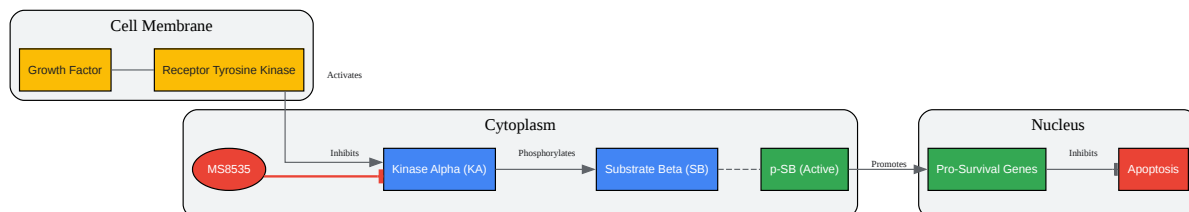
Table 1: IC50 Values of MS8535 in Various Cancer Cell Lines

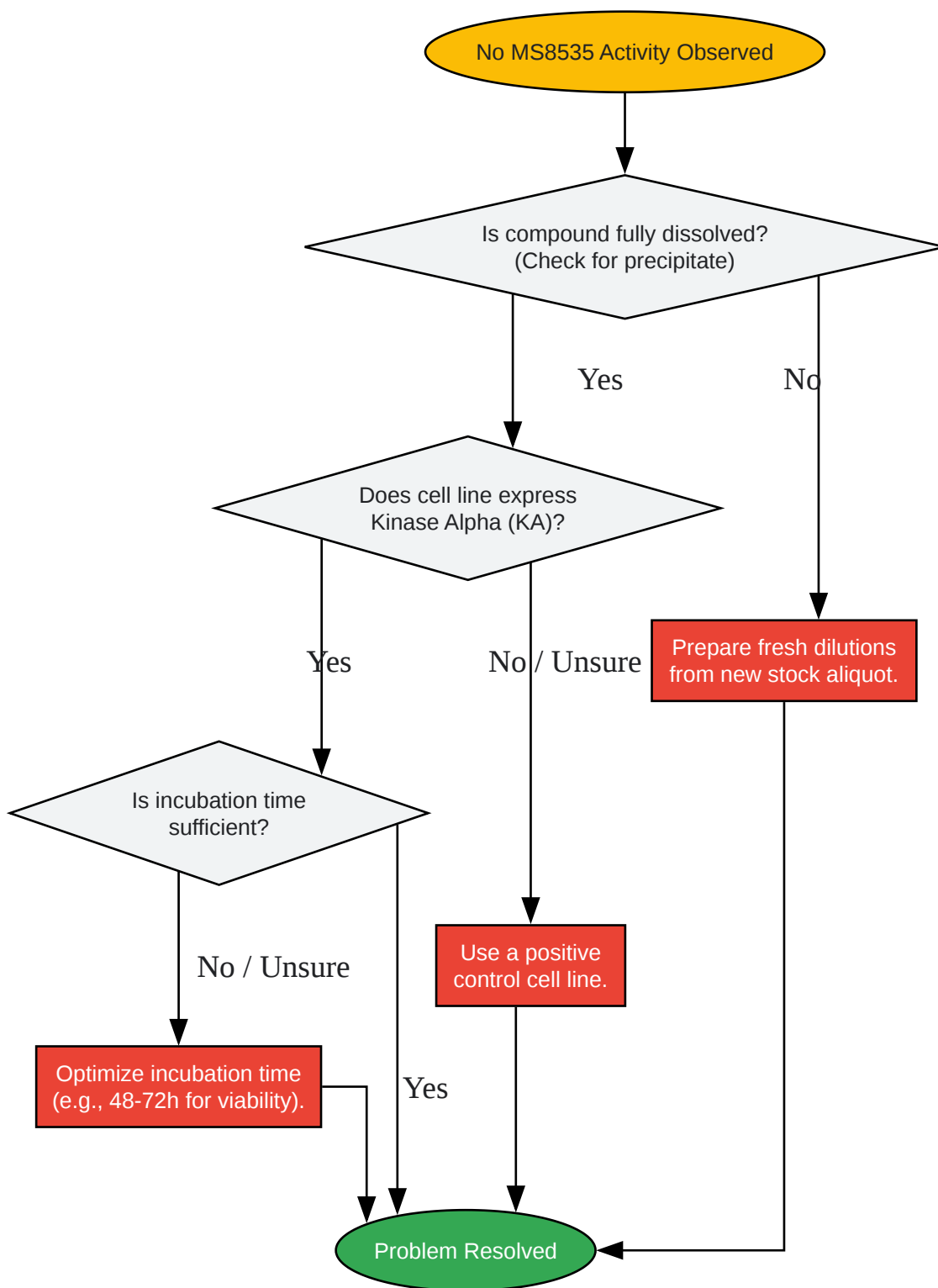
Cell Line	Cancer Type	Assay Type	Incubation Time (hr)	IC50 (nM)
HCT116	Colon Carcinoma	Cell Viability (CTG)	72	85
A549	Lung Carcinoma	Cell Viability (MTT)	72	250
MCF-7	Breast Cancer	Proliferation (BrdU)	48	120
K562	Leukemia	Apoptosis (Annexin V)	48	95
U-87 MG	Glioblastoma	Cell Viability (CTG)	72	550

Table 2: Recommended Starting Concentrations for Common Assays

Assay Type	Recommended Starting Range	Key Controls
Cell Viability (e.g., MTT, CTG)	10 nM - 10 μ M	Vehicle (DMSO) Control, Untreated Control[1]
Western Blot (p-SB inhibition)	100 nM - 2 μ M (for 2-4 hr)	Vehicle (DMSO) Control, Total SB, Loading Control
Apoptosis Assay (e.g., Annexin V)	50 nM - 5 μ M	Vehicle (DMSO) Control, Positive Control (e.g., Staurosporine)
Colony Formation Assay	1 nM - 1 μ M	Vehicle (DMSO) Control

Visualized Pathways and Workflows





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References

- 1. benchchem.com [benchchem.com]
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